

Tetrabutylammonium Hydroxide: A Technical Guide for Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrabutylammonium hydroxide*
30-hydrate

Cat. No.: *B180798*

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Abstract: Tetrabutylammonium hydroxide (TBAH) is a potent, sterically hindered organic base with significant utility in organic chemistry. Its unique solubility in organic solvents distinguishes it from traditional inorganic bases, enabling its use in a wide range of applications, most notably as a strong base and a phase-transfer catalyst. This guide provides an in-depth overview of TBAH's properties, core applications, and detailed experimental protocols for researchers, scientists, and professionals in drug development.

Introduction to Tetrabutylammonium Hydroxide (TBAH)

Tetrabutylammonium hydroxide, with the chemical formula $(C_4H_9)_4NOH$, is a quaternary ammonium salt.^[1] It is characterized by a central nitrogen atom bonded to four butyl groups, creating a bulky, lipophilic cation, and is paired with a hydroxide anion.^[2] This structure imparts unique solubility in both water and many polar organic solvents, a critical feature for its role in organic synthesis.^{[1][2]} Unlike inorganic bases such as NaOH or KOH, TBAH's solubility in organic media allows for homogeneous reaction conditions or its effective use as a phase-transfer catalyst, facilitating reactions between reactants in immiscible phases.^{[1][2]} It is typically supplied as an aqueous or alcoholic solution at various concentrations.^{[1][3]}

Physicochemical Properties

The physical and chemical properties of TBAH are central to its application in synthesis. The bulky tetrabutylammonium cation limits the ion-pairing ability of the hydroxide ion, rendering it a highly reactive, "naked" base in organic solvents. Key properties are summarized below.

Property	Value	References
CAS Number	2052-49-5	[1][2]
Molecular Formula	C ₁₆ H ₃₇ NO	[1][4]
Molar Mass	259.47 g/mol	[1][3]
Appearance	Colorless to light yellow solution	[2][3]
Solubility	Soluble in water, methanol, and most organic solvents.	[1][4][5]
pH (10% solution)	~14	[3][4]
Melting Point	27-30 °C (for solid hydrate)	[4][5]
Decomposition	Prone to Hofmann elimination at elevated temperatures, yielding tributylamine and 1-butene.	[1][3][6]

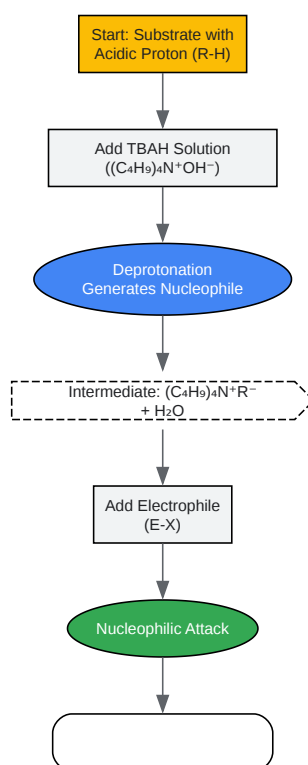
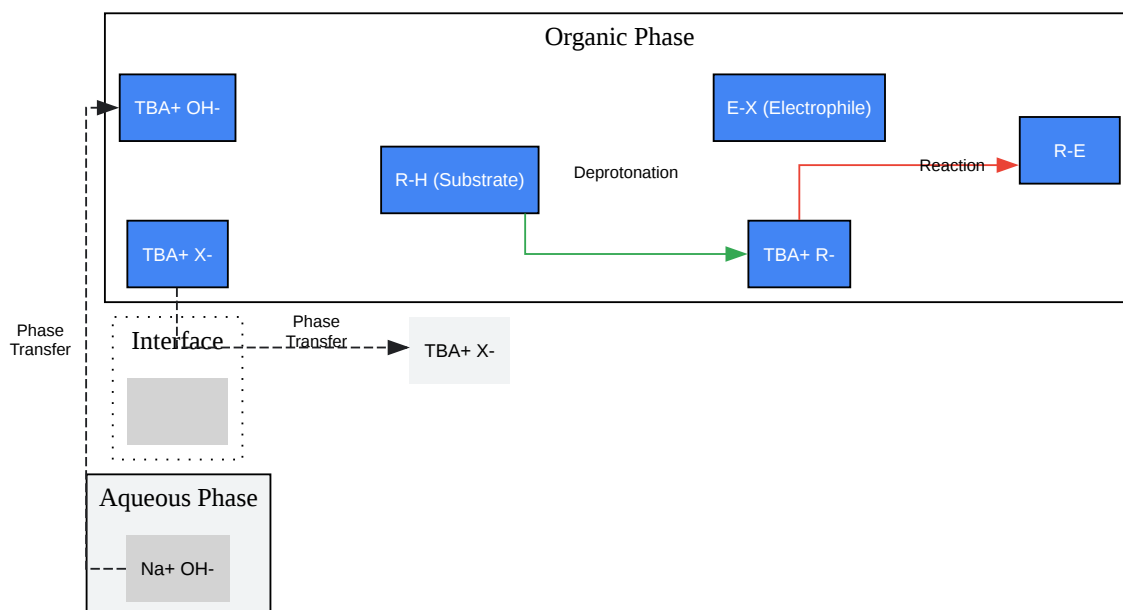
Core Applications in Organic Synthesis

TBAH is a versatile reagent employed in a variety of transformations where a strong, organic-soluble base is required.

Phase-Transfer Catalysis (PTC)

One of the primary applications of TBAH is as a phase-transfer catalyst.[2] In PTC, a reactant is transferred from one phase (typically aqueous) into another (typically organic) where the reaction occurs. The TBAH cation forms an ion pair with the hydroxide anion, shuttling it into the organic phase. This allows the hydroxide to act as a base, deprotonating substrates that are soluble in the organic layer. This technique enhances reaction rates and yields by bringing otherwise immiscible reactants together.[2][7]

The mechanism involves the deprotonation of a substrate at the interface or in the organic phase, followed by reaction.[8] This is particularly useful for alkylations, eliminations, and the generation of reactive intermediates like carbenes.[1][3]



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- To cite this document: BenchChem. [Tetrabutylammonium Hydroxide: A Technical Guide for Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180798#tetrabutylammonium-hydroxide-as-a-strong-base-in-organic-chemistry]

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